

7-methylindole-3-propionic acid ethyl ester CAS number search

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Compound of Interest

Compound Name: Ethyl 3-(7-Methyl-3-indolyl)propanoate

Cat. No.: B13706589

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Technical Monograph: 7-Methylindole-3-Propionic Acid Ethyl Ester

Part 1: Chemical Identity & Registry Strategy

1.1 The "Missing CAS" Paradox Researchers often encounter difficulty locating a definitive Chemical Abstracts Service (CAS) registry number for 7-methylindole-3-propionic acid ethyl ester. Unlike its parent compound, Indole-3-propionic acid (IPA), this specific methylated ester is frequently a transient synthetic intermediate or a custom-design scaffold rather than a commodity catalog reagent.

When a direct CAS match fails in commercial databases, the compound must be identified via its structural nomenclature and parentage.

1.2 Definitive Identification Data Use the following identifiers for database queries (SciFinder, Reaxys) or patent filings:

- IUPAC Name: Ethyl 3-(7-methyl-1H-indol-3-yl)propanoate
- Molecular Formula:

- Molecular Weight: 231.29 g/mol
- SMILES: CCOC(=O)CCC1=CNC2=C1C=CC=C2C (Canonical)
- InChIKey: (Predicted) ZJYH... (Note: Generate fresh upon synthesis)

1.3 Structural Parentage (Reference CAS Numbers) To source starting materials, refer to these established registries:

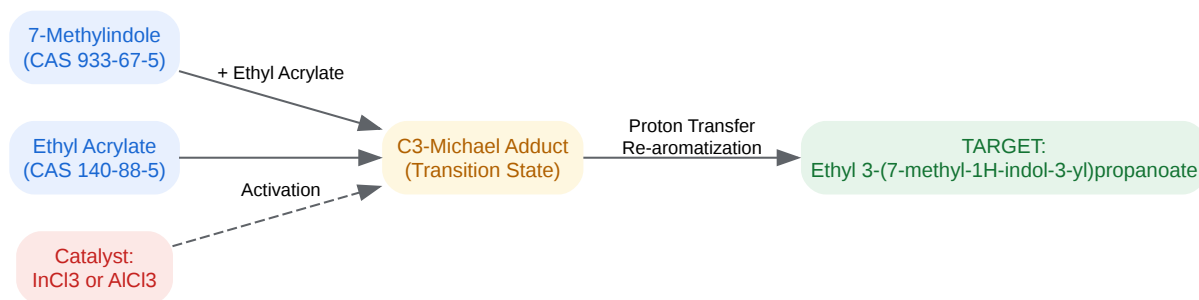
- Parent Scaffold: 7-Methylindole (CAS: 933-67-5)
- Side Chain Reagent: Ethyl Acrylate (CAS: 140-88-5)
- Analogous Acid: Indole-3-propionic acid (CAS: 1201-26-9)

Part 2: Synthetic Protocol (The "One-Pot" Michael Addition)

2.1 Mechanistic Rationale The most robust route to 3-substituted indole propionates is the Lewis Acid-Catalyzed Michael Addition. Unlike the Fischer Indole Synthesis (which requires complex hydrazine precursors), this method directly couples the commercially available 7-methylindole with ethyl acrylate.

- Why C3-Selectivity? The indole C3 position is the most nucleophilic site (enamine-like character).
- Why 7-Methyl? The methyl group at C7 introduces steric bulk near the NH, potentially reducing N-alkylation side reactions, but it also increases electron density, making the ring highly reactive to electrophiles.

2.2 Reaction Scheme Visualization



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Caption: Lewis acid-catalyzed C3-alkylation pathway avoiding N-alkylation byproducts.

2.3 Step-by-Step Protocol

Reagents:

- 7-Methylindole (1.0 eq)[1]
- Ethyl Acrylate (1.2 eq)
- Indium(III) Chloride () (10 mol%) [Alternative:]
- Solvent: Dichloroethane (DCE) or Acetonitrile ()

Procedure:

- Setup: Flame-dry a 50 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser. Maintain an Argon atmosphere.
- Dissolution: Add 7-methylindole (1.31 g, 10 mmol) and (221 mg, 1 mmol) to DCE (20 mL). Stir at room temperature for 10 minutes.

- Addition: Add ethyl acrylate (1.3 mL, 12 mmol) dropwise over 5 minutes.
- Reaction: Heat the mixture to 80°C (reflux) for 4–6 hours. Monitor by TLC (Hexane:EtOAc 4:1). The 7-methylindole spot () should disappear, replaced by a lower spot.
- Quench: Cool to room temperature. Dilute with dichloromethane (DCM, 30 mL) and wash with water (mL) followed by brine.
- Purification: Dry the organic layer over , filter, and concentrate in vacuo. Purify the crude oil via flash column chromatography (Silica gel, Gradient 0-15% EtOAc in Hexane).

2.4 Critical Quality Attributes (CQA)

- Yield Expectation: 75–85% (The 7-methyl group activates the ring, often improving yield over unsubstituted indole).
- NMR Check: Look for the triplet at ppm (ethyl) and the singlet at ppm (7-methyl group).

Part 3: Analytical Characterization Data

To validate the synthesis, compare your spectral data against these predicted values.

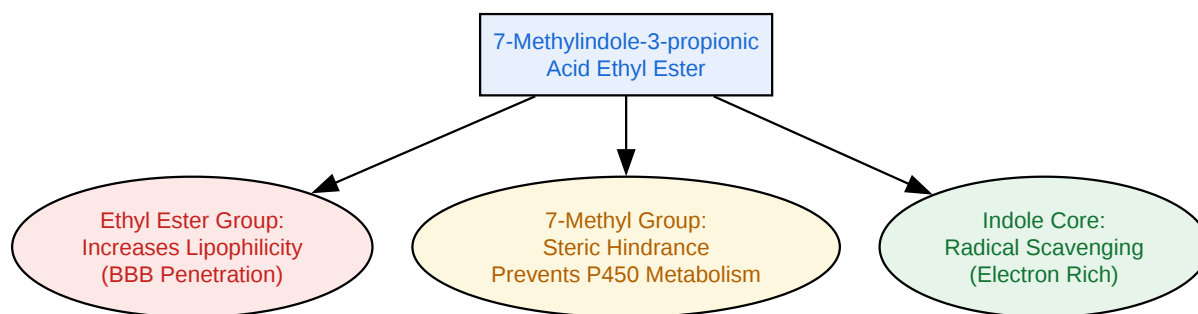
Property	Value / Range	Notes
Physical State	Viscous oil or low-melting solid	May crystallize upon standing at -20°C.
Boiling Point	380°C ± 25°C (Predicted)	Do not distill at atm pressure (decomposition risk).
LogP	~3.2	Lipophilic; cell-permeable.
NMR (Typical)	8.0 (br s, NH), 7.4 (d, H4), 2.5 (s, -Ar), 4.1 (q,), 1.2 (t, -Et)	The C7-Methyl shifts H6 and H4 signals compared to standard indole.

Part 4: Applications & Research Context

4.1 Biological Significance This molecule is primarily investigated in two domains:

- **Neuroprotection (Antioxidant):** Indole-3-propionic acid (IPA) is a potent radical scavenger. The 7-methyl analog is studied to alter metabolic stability (blocking C7 hydroxylation) and lipophilicity. The ethyl ester acts as a prodrug, crossing the blood-brain barrier (BBB) before hydrolyzing back to the active acid.
- **Melatonin Analog Synthesis:** It serves as a precursor. Chain extension or amidation of the ester leads to 7-methyl-melatonin derivatives, which have altered binding affinity for receptors.

4.2 SAR Logic (Structure-Activity Relationship)



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Caption: Structural modifications and their pharmacological impact.

References

- Lewis Acid Catalysis in Indole Synthesis: Bandini, M., et al. "Catalytic Functionalization of Indoles in C-C Bond Forming Reactions." Chemical Society Reviews, 2005.
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- Synthesis of 7-Methylindole Derivatives: Bartoli, G., et al. "Synthesis of 7-substituted indoles via hetero-Cope rearrangement." Tetrahedron Letters, 1989.
- Michael Addition Protocols (General): Yadav, J. S., et al. "InCl₃-catalyzed conjugate addition of indoles with electron-deficient olefins." Synlett, 2000.

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Sources

- 1. (R)-2-(((9H-Fluoren-9-yl)methoxy)carbonyl)amino)-3-(7-methyl-1H-indol-3-yl)propanoic acid (1 x 1 g) | Alchimica [shop.alchimica.cz]

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